

Proper Disposal of ML 190: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ML 190
CAS No.: 1355244-02-8
Cat. No.: B15618946

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and step-by-step procedures for the safe handling and disposal of **ML 190**, a selective κ -opioid receptor (KOR) antagonist.

Chemical Identity:

- Chemical Name: N-[3-[4-(4-Methoxyphenyl)-1-piperazinyl]propyl]-1-methyl-6-oxopyrido[2,3-e]pyrrolo[1,2-a]pyrazine-5(6H)-acetamide
- CAS Number: 1355244-02-8
- Molecular Formula: $C_{27}H_{32}N_6O_3$
- Molecular Weight: 488.58 g/mol
- Solubility: Soluble in DMSO

While a specific Safety Data Sheet (SDS) for **ML 190** was not located, the following disposal procedures are based on general best practices for chemical waste, the properties of its common solvent (DMSO), and its classification as a bioactive small molecule.

Immediate Safety and Handling Information

Before beginning any disposal procedures, ensure you are wearing the appropriate Personal Protective Equipment (PPE):

- Safety Goggles: To protect from splashes.
- Chemical-Resistant Gloves: Nitrile or neoprene gloves are recommended.
- Laboratory Coat: To protect skin and clothing.

Disposal Procedures

The proper disposal route for **ML 190** depends on its form (solid powder or solution) and local regulations. Never dispose of **ML 190** or its solutions down the drain or in regular trash.

Solid Waste (Powder)

- Collection: Collect waste **ML 190** powder and any contaminated materials (e.g., weighing paper, contaminated gloves, pipette tips) in a designated, clearly labeled hazardous waste container.
- Labeling: The container must be labeled as "Hazardous Waste" and include the full chemical name: "**ML 190** (N-[3-[4-(4-Methoxyphenyl)-1-piperazinyl]propyl]-1-methyl-6-oxopyrido[2,3-e]pyrrolo[1,2-a]pyrazine-5(6H)-acetamide)".
- Storage: Store the sealed container in a designated satellite accumulation area for chemical waste, away from incompatible materials.
- Disposal: Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.

Liquid Waste (DMSO Solutions)

As **ML 190** is soluble in Dimethyl Sulfoxide (DMSO), disposal of its solutions requires special attention due to DMSO's ability to penetrate the skin and carry other substances with it.

- **Collection:** Collect all solutions containing **ML 190** in a designated, sealed, and leak-proof container for liquid hazardous waste.
- **Labeling:** Label the container "Hazardous Waste," and list all contents, including "**ML 190**" and "Dimethyl Sulfoxide."
- **Storage:** Store the container in a well-ventilated, designated satellite accumulation area.
- **Disposal:** DMSO and solutions containing it should be disposed of through a licensed hazardous waste disposal company, typically via incineration.^{[1][2]} Contact your institution's EHS department for specific procedures.

Spill Management

In the event of a spill:

- **Evacuate and Ventilate:** Evacuate the immediate area and ensure it is well-ventilated.
- **Containment:** For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, dry sand).
- **Collection:** Carefully sweep or scoop the absorbed material or solid powder into a hazardous waste container.
- **Decontamination:** Clean the spill area thoroughly with soap and water.
- **Disposal:** Dispose of all cleanup materials as hazardous waste.

Experimental Protocols

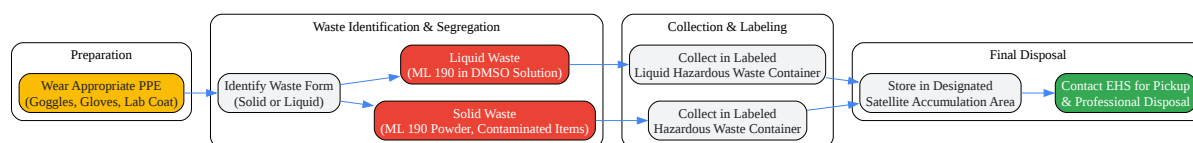
Currently, there are no standardized, publicly available experimental protocols for the specific neutralization or deactivation of **ML 190** for disposal. Therefore, reliance on professional hazardous waste disposal services is the recommended and safest course of action.

Quantitative Data Summary

Parameter	Guideline	Source
pH for Aqueous Waste (General)	Neutral pH (typically 6-8) is often required for any potential drain disposal of non-hazardous, water-soluble compounds. However, this is not applicable to ML 190.	General Laboratory Guidelines
ML 190 Solubility in DMSO	Soluble up to 20 mM	N/A

Disposal Workflow

The following diagram outlines the logical steps for the proper disposal of **ML 190**.



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Caption: Workflow for the Proper Disposal of **ML 190**.

By adhering to these procedures, laboratory personnel can ensure the safe and environmentally compliant disposal of **ML 190**, fostering a secure research environment. Always consult your institution's specific waste disposal guidelines and EHS department for any additional requirements.

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References

- [1. DMSO disposal: – Natur Total nutritional supplement \[naturtotalshop.com\]](#)
- [2. greenfield.com \[greenfield.com\]](#)
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